

# An In-depth Technical Guide to 6-Methoxypicolinaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **6-Methoxypyridine-2-carbaldehyde**

Cat. No.: **B1313544**

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IUPAC Name: **6-methoxypyridine-2-carbaldehyde** CAS Number: 54221-96-4 Synonyms: 6-Methoxypicolinaldehyde, 2-Formyl-6-methoxypyridine

This technical guide provides a comprehensive overview of 6-methoxypicolinaldehyde, a key heterocyclic building block in organic synthesis and medicinal chemistry. The document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its application as a precursor in the development of pharmacologically active compounds.

## Core Data Presentation

The fundamental physicochemical properties of 6-methoxypicolinaldehyde are summarized in the table below, offering a clear reference for laboratory applications.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	137.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[3]</a>
Boiling Point	103-104 °C at 20 mmHg	<a href="#">[4]</a>
Density	1.140 g/mL at 25 °C	<a href="#">[4]</a>
Refractive Index (n <sub>20</sub> /D)	1.532	<a href="#">[4]</a>
Flash Point	81 °C (closed cup)	<a href="#">[4]</a>

## Synthesis and Experimental Protocols

6-Methoxypicolinaldehyde is a valuable intermediate in the synthesis of more complex molecules. While multiple synthetic routes may exist, a common approach involves the oxidation of the corresponding alcohol, 2-(hydroxymethyl)-6-methoxypyridine. The following is a representative experimental protocol for such a transformation.

### Experimental Protocol: Oxidation of 2-(hydroxymethyl)-6-methoxypyridine

Objective: To synthesize 6-methoxypicolinaldehyde via the oxidation of 2-(hydroxymethyl)-6-methoxypyridine.

Materials:

- 2-(hydroxymethyl)-6-methoxypyridine
- Manganese dioxide (activated)
- Dichloromethane (anhydrous)
- Magnesium sulfate (anhydrous)

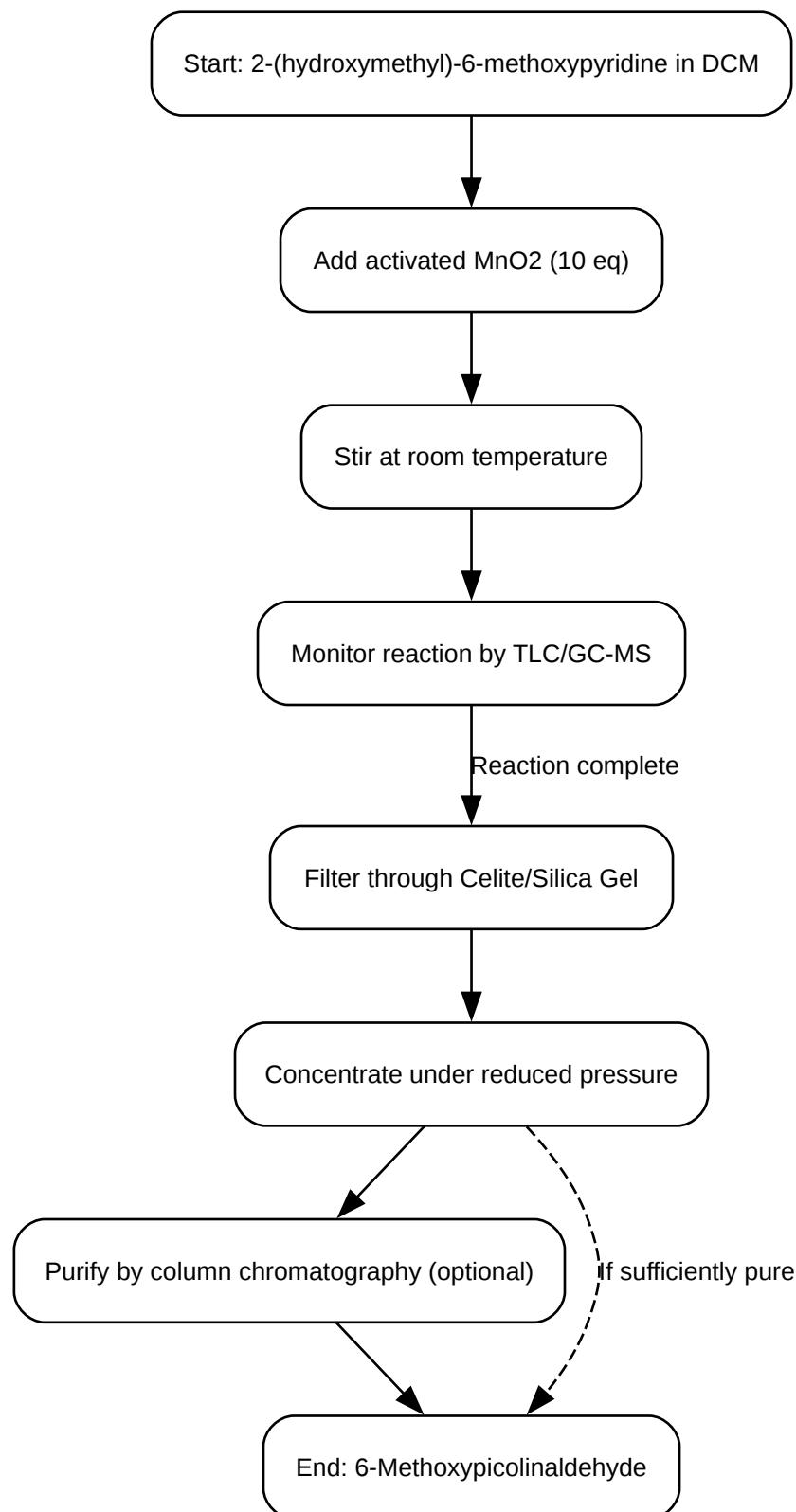
- Celite or silica gel

Procedure:

- A solution of 2-(hydroxymethyl)-6-methoxypyridine (1.0 eq) in anhydrous dichloromethane (DCM) is prepared in a round-bottom flask equipped with a magnetic stirrer.
- Activated manganese dioxide ( $\text{MnO}_2$ , ~10 eq) is added to the solution in portions at room temperature.
- The resulting suspension is stirred vigorously at room temperature and the reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion of the reaction, the mixture is filtered through a pad of Celite or silica gel to remove the manganese salts. The filter cake is washed with additional DCM to ensure complete recovery of the product.
- The combined organic filtrates are concentrated under reduced pressure to yield the crude 6-methoxypicolinaldehyde.
- If necessary, the crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Expected Outcome: 6-methoxypicolinaldehyde is obtained as a colorless to light yellow liquid. The purity should be assessed by GC or NMR spectroscopy.

The workflow for this synthesis is illustrated in the diagram below.

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A general workflow for the synthesis of 6-Methoxypicolinaldehyde via oxidation.

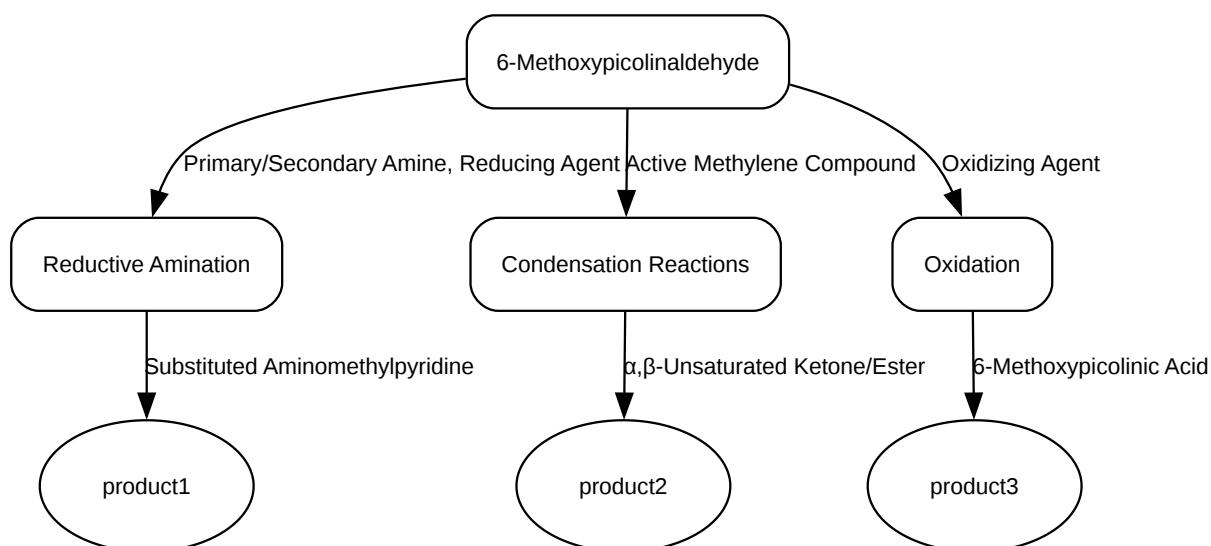
# Applications in Drug Development and Medicinal Chemistry

As a substituted pyridine derivative, 6-methoxypicolinaldehyde serves as a versatile building block in the synthesis of a variety of heterocyclic compounds with potential biological activity. The pyridine ring is a common scaffold in many approved drugs, and the presence of both an aldehyde and a methoxy group at the 2 and 6 positions, respectively, allows for diverse chemical modifications.

The aldehyde functionality can be readily transformed into other functional groups, such as amines via reductive amination, or used in condensation reactions to form larger, more complex structures. The methoxy group can influence the electronic properties of the pyridine ring and can also be a site for further chemical modification, such as demethylation to reveal a pyridone scaffold.

One documented application of 6-methoxypicolinaldehyde is in the synthesis of  $\alpha$ -pyridoin derivatives, which have been investigated for their antioxidant properties. In this context, the aldehyde is a key reactant in the formation of the  $\alpha$ -pyridoin structure.

The logical relationship of 6-methoxypicolinaldehyde as a building block is depicted in the following diagram.



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Key synthetic transformations of 6-Methoxypicolinaldehyde.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Methoxypicolinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1313544#6-methoxypicolinaldehyde-iupac-name>

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